

role of Methyl 2,2,2-trifluoroethyl carbonate in organic synthesis

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Compound of Interest

Compound Name: Methyl 2,2,2-trifluoroethyl carbonate

Cat. No.: B1591677

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An In-depth Technical Guide to the Role of **Methyl 2,2,2-trifluoroethyl Carbonate** in Organic Synthesis

Introduction: Unveiling a Versatile Fluorinating Reagent

In the landscape of modern organic synthesis, the strategic introduction of fluorine atoms into molecular frameworks is a cornerstone of designing high-performance materials, pharmaceuticals, and agrochemicals.[1][2] The trifluoroethyl group ($-\text{CH}_2\text{CF}_3$) is of particular interest, serving as a bioisostere for ethyl or ethoxy groups, capable of profoundly altering a molecule's physicochemical properties such as lipophilicity, metabolic stability, and binding affinity.[3][4] **Methyl 2,2,2-trifluoroethyl carbonate** (MTFEC), a colorless, volatile liquid, has emerged as a key reagent in this field.[5] While it has found significant application as an electrolyte additive in high-voltage lithium-ion batteries, its utility in organic synthesis as a versatile and efficient trifluoroethylating agent is the focus of this guide.[5][6][7] This document provides an in-depth exploration of MTFEC's properties, reaction mechanisms, and applications, offering researchers and development professionals a comprehensive understanding of its synthetic potential.

Physicochemical Properties and Safety Profile

A thorough understanding of a reagent's properties and hazards is paramount for its safe and effective implementation in any synthetic protocol. MTFEC is a flammable liquid that requires careful handling.^{[8][9]}

Table 1: Physicochemical Properties of **Methyl 2,2,2-trifluoroethyl Carbonate**

| Property | Value | Reference(s) |
|-------------------|---|-------------------------|
| CAS Number | 156783-95-8 | ^[10] |
| Molecular Formula | C ₄ H ₅ F ₃ O ₃ | ^{[11][12]} |
| Molecular Weight | 158.08 g/mol | ^{[12][13]} |
| Appearance | Colorless to light yellow liquid | ^{[11][12][14]} |
| Boiling Point | 103 °C (approx. 74.2 - 103 °C at 760 mmHg) | ^{[7][10]} |
| Density | ~1.308 - 1.34 g/mL | ^{[7][10][13]} |
| Flash Point | ~38 °C (100.4 °F) | ^[13] |
| Refractive Index | ~1.328 | ^{[7][10]} |

Safety and Handling

MTFEC is classified as a flammable liquid and can cause skin and serious eye irritation.^{[8][15]} It may also cause respiratory irritation.^[8] Therefore, stringent safety protocols must be observed.

- **Engineering Controls:** Always handle in a well-ventilated area or a chemical fume hood.^[8]
^[16] Use explosion-proof electrical and lighting equipment.^{[8][9]}
- **Personal Protective Equipment (PPE):** Wear protective gloves, safety goggles or a face shield, and a lab coat.^{[8][16]}
- **Fire Safety:** Keep away from heat, sparks, open flames, and other ignition sources.^{[8][9][16]}
Use dry sand, dry chemical, or alcohol-resistant foam for extinguishing fires.^[16]

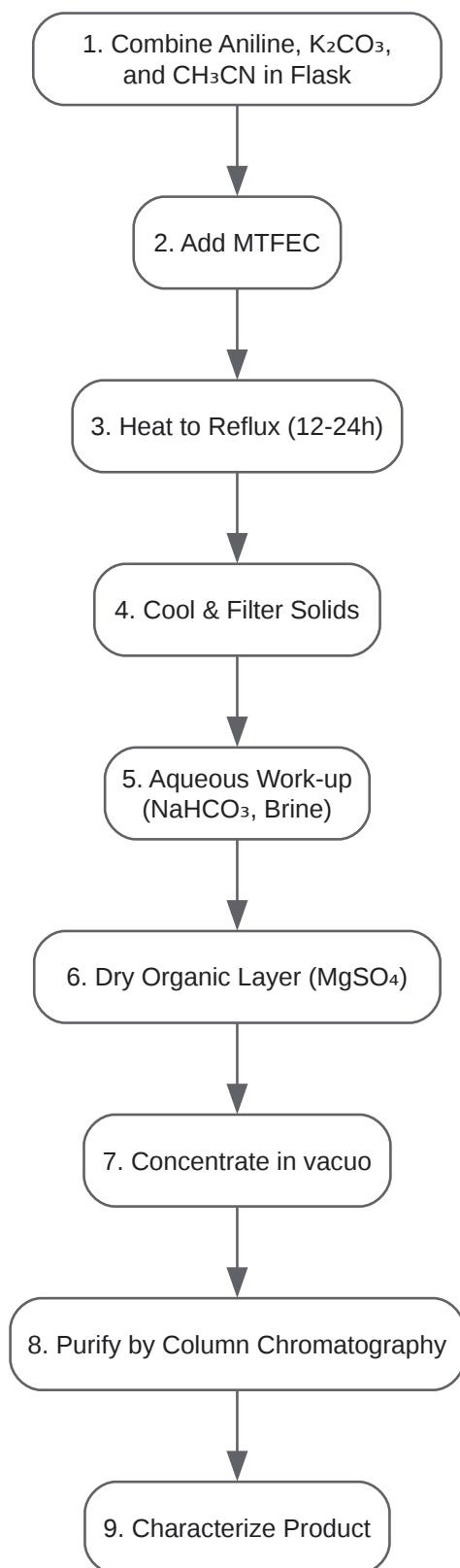
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.[8][9]

Core Synthetic Application: The Trifluoroethylation Reaction

The primary role of MTFEC in organic synthesis is as an electrophilic source of the 2,2,2-trifluoroethyl group. The reactivity of the carbonate is significantly enhanced by the presence of the electron-withdrawing trifluoroethyl group, making the carbonyl carbon susceptible to nucleophilic attack.[17] This reactivity is greater than that of standard dialkyl carbonates like diethyl carbonate.[17]

The general mechanism involves the attack of a nucleophile on the carbonyl carbon of MTFEC. This is followed by the collapse of the tetrahedral intermediate, leading to the formation of the trifluoroethylated product and the release of methyl carbonate, which can decompose into methanol and carbon dioxide.

Diagram: General Mechanism of Trifluoroethylation



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